

IUPAC name and synonyms for 2-Methyl-3-phenylpropanal

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Compound of Interest

Compound Name: *2-Methyl-3-phenylpropanal*

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An In-depth Technical Guide to 2-Methyl-3-phenylpropanal

This technical guide provides a comprehensive overview of **2-Methyl-3-phenylpropanal**, including its nomenclature, physicochemical properties, synthesis protocols, and key applications in research and industry. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Nomenclature

The compound with the structural formula $C_{10}H_{12}O$ is systematically named according to IUPAC nomenclature and is also known by several common synonyms.

- IUPAC Name: **2-methyl-3-phenylpropanal**^{[1][2]}
- Synonyms: 2-Methyl-3-phenylpropionaldehyde, α -Benzylpropionaldehyde, α -Methylhydrocinnamaldehyde, Benzenepropanal, α -methyl-[2]^[3]

Physicochemical Properties

The physical and chemical properties of **2-Methyl-3-phenylpropanal** are summarized below. This data is crucial for its handling, application in reactions, and analytical characterization.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂ O	[1]
Molecular Weight	148.20 g/mol	[1][2][4]
CAS Number	5445-77-2	[1][2][4]
Appearance	Colorless to pale yellow liquid	
Boiling Point	52–58°C at 0.40 mmHg 215.3°C at 760 mmHg	[5][6]
Density	0.968 g/cm ³	[6]
Refractive Index	1.5119	[6]
Flash Point	90.5°C	[6]
Vapor Pressure	0.149 mmHg at 25°C	[6]
Solubility	Chloroform (Sparingly)	[6]
InChI	InChI=1S/C10H12O/c1-9(8-11)7-10-5-3-2-4-6-10/h2-6,8-9H,7H2,1H3	[1][2]
SMILES	CC(CC1=CC=CC=C1)C=O	[1][2][4]

Experimental Protocols

Synthesis via Palladium-Catalyzed Heck Reaction

A common and effective method for the synthesis of **2-Methyl-3-phenylpropanal** is the palladium-catalyzed reaction of an aryl halide with an allylic alcohol.[7]

Materials:

- Palladium acetate (0.49 g, 2.2 mmol)
- Iodobenzene (20.4 g, 100 mmol)
- 2-methyl-2-propen-1-ol (9.0 g, 125 mmol)

- Triethylamine (12.6 g, 125 mmol)
- Acetonitrile (32.5 mL)
- Ether
- Water
- Anhydrous sodium carbonate

Procedure:

- A 250-mL, three-necked, round-bottomed flask is equipped with a mechanical stirrer and a reflux condenser.
- The flask is charged with palladium acetate, iodobenzene, 2-methyl-2-propen-1-ol, triethylamine, and acetonitrile.^[5]
- The reaction vessel is placed in an oil bath at 100°C and the solution is heated to reflux for 11 hours under a nitrogen atmosphere.^[5]
- After cooling to room temperature, the reaction mixture is transferred to a 500-mL separatory funnel with the aid of 100 mL of ether and 100 mL of water.^[5]
- The organic layer is washed five times with 100 mL portions of water.^[5]
- The combined aqueous layers are re-extracted with 100 mL of ether.^[5]
- The organic layers are combined, dried over anhydrous sodium carbonate, and filtered.^[5]
- The solvent is removed by concentration, and the product is purified by distillation under reduced pressure to yield **2-methyl-3-phenylpropanal** (12.05 g, 82% yield) with a boiling range of 52–58°C at 0.40 mm.^[5]

Alternative Synthesis Routes

Other reported methods for the synthesis of **2-Methyl-3-phenylpropanal** include:

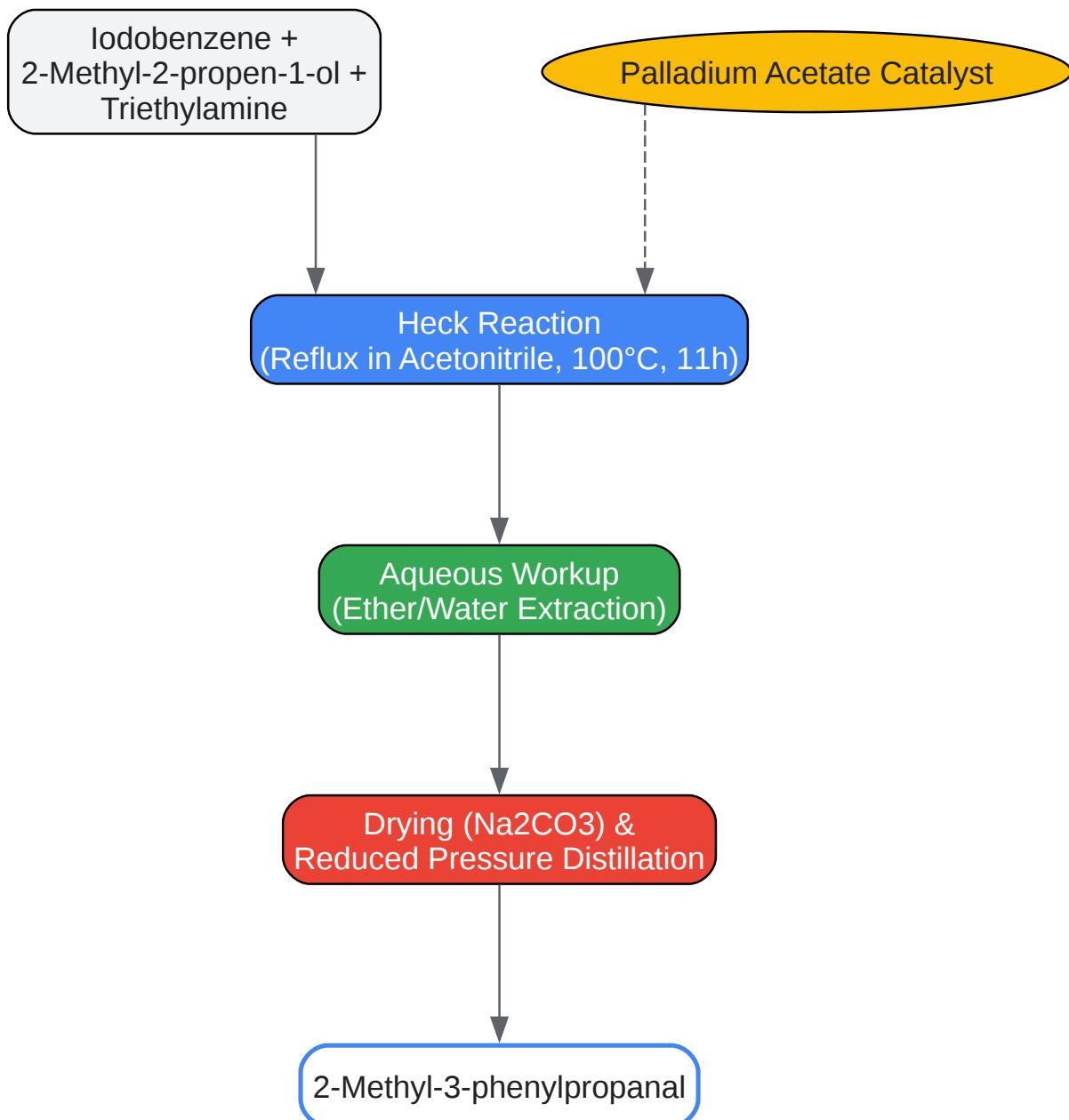
- Hydroformylation of allylbenzene: This process involves the addition of a formyl group and a hydrogen atom across the double bond of allylbenzene.[7]
- Arylation of 2-methyl-2-propen-1-ol: This can be achieved using phenyldiazonium salts catalyzed by zero-valent palladium complexes.[7]

Chemical Reactions and Pathways

2-Methyl-3-phenylpropanal, as an aldehyde, participates in a variety of chemical transformations.

- Oxidation: It can be oxidized to the corresponding carboxylic acid, 2-methyl-3-phenylpropanoic acid, or reduced to the alcohol, 2-methyl-3-phenylpropan-1-ol.[1]
- Reduction: The aldehyde can be reduced to yield the primary alcohol 2-methyl-3-phenylpropan-1-ol.[1]
- Nucleophilic Addition: The carbonyl carbon is susceptible to attack by nucleophiles, leading to a wide range of derivatives.[1]

Below is a diagram illustrating a typical synthesis workflow for **2-Methyl-3-phenylpropanal**.



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Caption: Palladium-catalyzed synthesis workflow for **2-Methyl-3-phenylpropanal**.

Applications and Biological Relevance

2-Methyl-3-phenylpropanal has significance in several scientific and industrial domains.

- **Fragrance and Flavor:** Due to its distinct aromatic odor, it is utilized in the fragrance and flavor industries. It has been identified as a major component of the odor of fresh cilantro.[4]
- **Organic Synthesis:** It serves as a valuable building block for the synthesis of more complex organic molecules. Its formation in the Heck reaction has been pivotal in studying the mechanism of this important carbon-carbon bond-forming reaction.[1]
- **Chemical Ecology:** The compound plays a role in insect chemical communication. It has been identified as a pheromone for the crambid moth and as an electroantennography-active compound in the floral volatiles of plants that attract the legume pod borer (*Maruca vitrata*).

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